

Preclinical Profile of JNJ-42153605: An In-Depth Technical Guide

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Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B15620964

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Abstract

JNJ-42153605, also known as mavoglurant, is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGlu2). Preclinical investigations have demonstrated its potential therapeutic utility in a range of central nervous system disorders. This technical guide provides a comprehensive overview of the preclinical data for **JNJ-42153605**, with a focus on its pharmacological properties, in vivo efficacy, and pharmacokinetic profile. All quantitative data are summarized in structured tables for clarity, and key experimental methodologies are detailed. Visual diagrams of signaling pathways and experimental workflows are provided to facilitate a deeper understanding of its mechanism of action and preclinical evaluation.

Introduction

JNJ-42153605 is a novel small molecule that acts as a positive allosteric modulator of the mGlu2 receptor.^{[1][2][3][4]} The mGlu2 receptor, a G-protein coupled receptor, is a key regulator of glutamatergic transmission in the brain. Its activation typically leads to a reduction in glutamate release, suggesting that enhancing mGlu2 receptor function could be a valuable

therapeutic strategy for conditions characterized by excessive glutamate signaling. **JNJ-42153605** does not activate the mGlu2 receptor on its own but enhances the receptor's response to the endogenous ligand, glutamate. This mechanism offers a more nuanced modulation of synaptic transmission compared to direct agonists. Preclinical studies have explored its potential in models of psychosis and epilepsy.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

In Vitro Pharmacology

The in vitro activity of **JNJ-42153605** has been characterized through various binding and functional assays.

Quantitative In Vitro Data

Parameter	Value	Species	Cell Line	Assay Type	Reference
EC50	17 nM	Human	CHO	[35S]GTPyS binding assay	[3] [4]
Selectivity	No agonist or antagonist activity at other mGlu receptor subtypes up to 30 µM	-	-	-	[3] [8]
Permeability	High	-	-	-	[3]
P-glycoprotein Efflux	No indication	-	-	-	[3]

Experimental Protocols

[35S]GTPyS Binding Assay for mGlu2 PAM Activity:

This assay measures the functional activity of G-protein coupled receptors.

- Cell Culture: Chinese Hamster Ovary (CHO) cells stably expressing the human mGlu2 receptor were used.[\[3\]](#)[\[4\]](#)

- Membrane Preparation: Cell membranes were prepared from the CHO cells.
- Assay Conditions: Membranes were incubated with a fixed concentration of glutamate (to mimic endogenous ligand presence), [35S]GTPyS (a non-hydrolyzable GTP analog that binds to activated G-proteins), and varying concentrations of **JNJ-42153605**.
- Detection: The amount of [35S]GTPyS bound to the G-proteins was quantified using liquid scintillation counting.
- Data Analysis: The concentration of **JNJ-42153605** that produces 50% of the maximal potentiation of the glutamate response (EC50) was calculated.

In Vivo Efficacy

JNJ-42153605 has demonstrated efficacy in several rodent models of central nervous system disorders.

Quantitative In Vivo Data

Animal Model	Species	Effect	Dose/ED50	Route of Administration	Reference
PCP-Induced Hyperlocomotion	Mouse	Reversal of hyperlocomotion	ED50 = 5.4 mg/kg	Subcutaneous (sc)	[1] [2] [3] [4]
Rat Sleep-Wake EEG	Rat	Inhibition of REM sleep	3 mg/kg	Oral (po)	[1] [2] [3] [4] [8]
6 Hz Seizure Model (32 mA)	Mouse	Anticonvulsant effect	ED50 = 3.8 mg/kg	-	[6]
6 Hz Seizure Model (44 mA)	Mouse	Anticonvulsant effect	ED50 = 5.9 mg/kg	-	[6]
Conditioned Avoidance Behavior	Rat	Inhibition	-	-	[5]
Memantine-Induced Brain Activation	Mouse	Reversal	-	-	[5] [7]

Experimental Protocols

PCP-Induced Hyperlocomotion in Mice:

This model is often used to screen for antipsychotic-like activity.

- Animals: Male mice were used.
- Procedure: Animals were administered phencyclidine (PCP), a psychostimulant that induces hyperlocomotion. **JNJ-42153605** was administered subcutaneously at various doses prior to the PCP challenge.
- Data Collection: Locomotor activity was measured using automated activity monitors.

- Endpoint: The dose of **JNJ-42153605** that reduced the PCP-induced hyperlocomotion by 50% (ED50) was determined.[\[2\]](#)

Rat Sleep-Wake EEG Paradigm:

This model assesses the effect of compounds on sleep architecture.

- Animals: Rats were surgically implanted with electrodes for electroencephalogram (EEG) and electromyogram (EMG) recording.
- Procedure: After a recovery period, baseline sleep-wake patterns were recorded. **JNJ-42153605** was administered orally.
- Data Collection: Continuous EEG and EMG recordings were analyzed to score different sleep stages (e.g., wakefulness, non-REM sleep, REM sleep).
- Endpoint: The effect of **JNJ-42153605** on the duration and latency of each sleep stage was quantified. A notable effect was the inhibition of REM sleep.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Pharmacokinetics

The pharmacokinetic profile of **JNJ-42153605** has been evaluated in rats and dogs.

Quantitative Pharmacokinetic Data

Species	Tmax (h)	Clearance (mL/min/kg)	Elimination Half-life (h)	Reference
Rat	0.5	35	2.7	[3]
Dog	-	29	0.8 - 1.1	[3]

Experimental Protocols

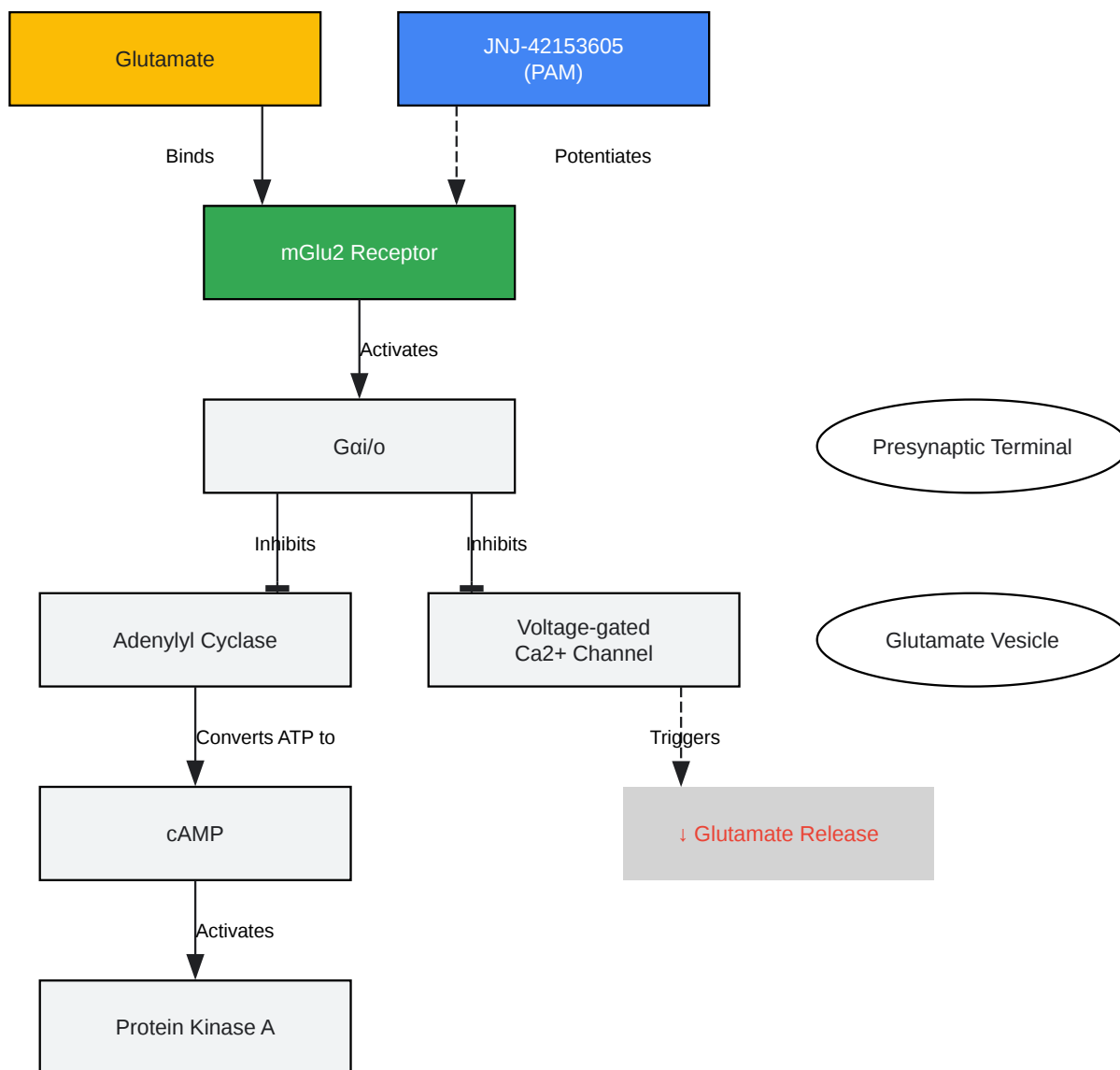
Pharmacokinetic Studies in Rats and Dogs:

- Dosing: **JNJ-42153605** was administered orally to rats and dogs.
- Sample Collection: Blood samples were collected at various time points after administration.

- Analysis: The concentration of **JNJ-42153605** in plasma was determined using a validated analytical method, likely liquid chromatography-mass spectrometry (LC-MS).
- Parameter Calculation: Pharmacokinetic parameters such as time to maximum concentration (Tmax), clearance, and elimination half-life were calculated from the plasma concentration-time data.

Visualizations

Signaling Pathway



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